12-Oxotriacontanoic Acid: A Technical Guide for Researchers

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Compound of Interest	
Compound Name:	*12-Oxotriacontanoic acid*
Cat. No.:	*B15439394* Get Quote

Disclaimer: Specific experimental data, including a confirmed CAS number, detailed experimental protocols, and defined biological activities for **12-Oxotriacontanoic acid**, are not readily available in public scientific literature. This guide provides a comprehensive overview based on established principles of very-long-chain fatty acid (VLCFA) chemistry and biology, offering a foundational resource for researchers and drug development professionals.

Introduction

12-Oxotriacontanoic acid is a very-long-chain keto fatty acid (VLKFA) with a 30-carbon backbone and a ketone group at the 12th position. As a member of the VLCFA family, it is presumed to play roles in various biological processes, including membrane structure and cellular signaling. This document outlines the probable identification characteristics, potential synthetic approaches, and plausible biological significance of this molecule, drawing parallels from closely related and better-studied long-chain fatty acids.

Chemical Identification and Properties

While a specific CAS Registry Number for **12-Oxotriacontanoic acid** has not been identified in available databases, its positional isomer, 13-Oxotriacontanoic acid, is registered under CAS Number 96338-27-1. The lack of a dedicated CAS number for the 12-oxo variant suggests it is a rare or novel compound.

Table 1: Predicted Physicochemical Properties of **12-Oxotriacontanoic Acid**

Property	Predicted Value	Notes
Molecular Formula	C30H58O3	Based on structure
Molecular Weight	466.78 g/mol	Calculated
Appearance	Waxy solid	Typical for VLCFAs
Solubility	Insoluble in water, soluble in organic solvents	Characteristic of long-chain fatty acids

Spectroscopic Identification

Definitive identification of **12-Oxotriacontanoic acid** would rely on a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

2.1.1. Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are powerful techniques for the analysis of fatty acids.[1][2][3] Due to the low volatility of VLCFAs, derivatization is typically required prior to GC-MS analysis.

Table 2: Predicted Mass Spectrometry Fragmentation for a Derivatized **12-Oxotriacontanoic Acid** (e.g., Methyl Ester)

Fragment	Predicted m/z	Interpretation
[M]+	> 480	Molecular ion peak of the methyl ester
[M-31]+	> 449	Loss of the methoxy group from the ester
Alpha-cleavage ions	Variable	Fragmentation adjacent to the keto group, providing positional information
McLafferty rearrangement ions	Variable	Characteristic fragmentation of long-chain ketones and esters

2.1.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy is particularly useful for identifying the carbon skeleton and the position of functional groups.

Table 3: Predicted ^{13}C NMR Chemical Shifts for **12-Oxotriacontanoic Acid**

Carbon Position	Predicted Chemical Shift (ppm)	Rationale
C1 (Carboxyl)	175-185	Typical for a carboxylic acid carbon[4]
C12 (Keto)	205-220	Characteristic of a ketone carbonyl carbon[4]
C11, C13 (α to keto)	40-50	Deshielded by the adjacent carbonyl group
C2 (α to carboxyl)	30-40	Deshielded by the carboxyl group
C3-C10, C14-C29	20-35	Methylene carbons in a long aliphatic chain
C30 (Methyl)	10-15	Terminal methyl group[4]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **12-Oxotriacontanoic acid** are not available. The following sections provide generalized methodologies based on established procedures for similar long-chain keto fatty acids.

General Synthesis of Very-Long-Chain Keto Fatty Acids

The synthesis of a specific VLKFA like **12-Oxotriacontanoic acid** would likely involve a multi-step process. One potential strategy involves the elongation of a shorter-chain fatty acid precursor followed by oxidation.

Experimental Workflow: A Potential Synthetic Route

Start with a C12 hydroxy fatty acid ester → Protection of the carboxyl group → Chain elongation using a C18 synthon (e.g., Grignard reagent) → Oxidation of the secondary alcohol to a ketone → Deprotection of the carboxyl group → 12-Oxotriacontanoic acid

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Caption: A generalized synthetic workflow for a very-long-chain keto fatty acid.

Methodology:

- Protection: The carboxylic acid of a suitable starting material, such as 12-hydroxydodecanoic acid, is protected as an ester (e.g., methyl or ethyl ester).

- Elongation: The protected hydroxy ester is reacted with a long-chain organometallic reagent, such as an 18-carbon Grignard or organolithium reagent, to form the 30-carbon backbone.

- Oxidation: The secondary alcohol at the 12th position is oxidized to a ketone using a mild oxidizing agent like pyridinium chlorochromate (PCC) or Dess-Martin periodinane.

- Deprotection: The protecting group on the carboxylic acid is removed via hydrolysis to yield the final product, **12-Oxotriacontanoic acid**.

Another approach could involve the use of Meldrum's acid with a long-chain acid chloride to form a β-ketoester, which can then be further modified.[5]

General Protocol for Identification by GC-MS

Workflow for GC-MS Analysis of VLCFAs

Lipid Sample → Lipid Extraction (e.g., Folch method) → Derivatization (e.g., Methylation with BF3-Methanol) → GC-MS Analysis → Data Analysis (Mass spectral library comparison and fragmentation analysis)

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Caption: Standard workflow for the analysis of fatty acids by GC-MS.

Methodology:

- Lipid Extraction: Lipids are extracted from the sample matrix using a suitable solvent system, such as chloroform:methanol (2:1, v/v).

- Derivatization: The fatty acids in the lipid extract are converted to their more volatile methyl esters (FAMEs) by heating with a derivatizing agent like boron trifluoride in methanol.

- GC-MS Analysis: The FAMEs are separated on a gas chromatograph equipped with a suitable capillary column and detected by a mass spectrometer. The mass spectrometer is operated in electron ionization (EI) mode.[6]

- Data Analysis: The resulting mass spectra are compared to spectral libraries for identification. The fragmentation pattern is analyzed to confirm the structure, including the position of the keto group.

Potential Biological Significance and Signaling Pathways

Specific biological activities and signaling pathways for **12-Oxotriacontanoic acid** have not been documented. However, the roles of other VLCFAs and saturated fatty acids provide a framework for postulating its potential functions.

VLCFAs are essential components of cellular lipids, including sphingolipids and glycerophospholipids, and are precursors for signaling molecules.[7][8] They are crucial for maintaining the integrity of biological membranes and are involved in the formation of protective barriers, such as the skin's lipid barrier and plant cuticular waxes.[9]

Potential Roles of Very-Long-Chain Fatty Acids

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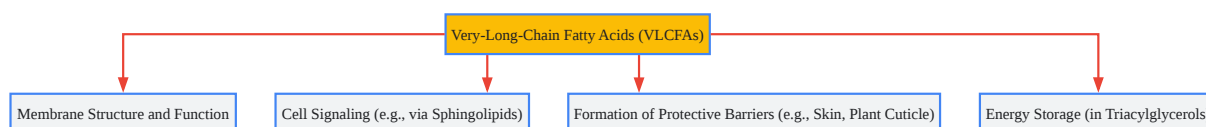
Caption: Key biological functions of very-long-chain fatty acids.

Saturated fatty acids, in general, can influence cellular processes such as cholesterol biosynthesis and can have pro-inflammatory or anti-inflammatory effects depending on the specific fatty acid and cellular context.[10][11][12] It is plausible that **12-Oxotriacontanoic acid**, as a saturated keto-VLCFA, could modulate similar pathways. Further research is necessary to elucidate its specific biological roles and mechanisms of action.

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